

Personal protective equipment for handling Ac-DEVD-CHO

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Compound of Interest

Compound Name: Ac-DEVD-CHO

Cat. No.: B179300

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Essential Safety and Handling Guide for Ac-DEVD-CHO

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for the caspase-3 inhibitor, **Ac-DEVD-CHO**. Adherence to these procedures will minimize risks and ensure the safe and effective use of this compound in your research.

Hazard Identification and Safety Data

Ac-DEVD-CHO is a synthetic tetrapeptide aldehyde. While some suppliers classify it as non-hazardous, others assign it hazard statements based on its chemical properties as an aldehyde. To ensure the highest level of safety, it is prudent to handle **Ac-DEVD-CHO** as a potentially hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.^[1]

Quantitative Safety and Hazard Data

Parameter	Value	Source / Notes
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Based on classifications for similar aldehyde-containing compounds. [2]
Signal Word	Warning	Consistent with the assigned hazard statements.
Occupational Exposure Limits	No specific limits have been established for Ac-DEVD-CHO.	Handle with caution and use engineering controls to minimize exposure. [1]
Toxicity Data	To our knowledge, the hazards of this material have not been thoroughly investigated.	It is recommended to handle all chemicals with caution. [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **Ac-DEVD-CHO**, especially when dissolved in solvents like Dimethyl Sulfoxide (DMSO).

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	For incidental contact (splash protection): <ul style="list-style-type: none">• Nitrile gloves (minimum 8-10 mils thickness)	Nitrile gloves offer good resistance to DMSO for short-term exposure. ^[3] ^[4] Thin gauge gloves are not designed for continuous chemical contact. If contact occurs, remove gloves immediately and wash hands. ^[4]
	For prolonged or intentional contact: <ul style="list-style-type: none">• Neoprene or Butyl rubber gloves	These materials provide more robust protection against DMSO and are recommended for tasks with a higher risk of exposure. ^[4]
Eye Protection	Chemical safety goggles with side shields	Protects against splashes of liquids, mists, or dust. ^[1]
Skin and Body Protection	<ul style="list-style-type: none">• Laboratory coat• Closed-toe shoes	Prevents skin contact with spills and splashes.
Respiratory Protection	<ul style="list-style-type: none">• Use in a well-ventilated area or a chemical fume hood.• If ventilation is inadequate or dust is generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.	Minimizes inhalation of dust or aerosols.

Experimental Protocols: Safe Handling and Disposal

Step-by-Step Handling Procedure

- Preparation and Planning:
 - Before handling, read and understand the Safety Data Sheet (SDS).
 - Ensure all necessary PPE is available and in good condition.

- Work in a designated area, preferably a chemical fume hood, especially when handling the powdered form or preparing solutions.
- Reconstitution (if applicable):
 - **Ac-DEVD-CHO** is often supplied as a solid and reconstituted in a solvent such as DMSO.
 - Carefully weigh the required amount of the compound in a fume hood to avoid inhaling any dust.
 - Slowly add the solvent to the vial containing the compound. Cap the vial and vortex gently until the solid is completely dissolved.
- Use in Experiments:
 - When pipetting solutions of **Ac-DEVD-CHO**, use filtered pipette tips to prevent aerosolization and cross-contamination.
 - Avoid direct contact with skin, eyes, and clothing. If contact occurs, follow the first aid measures outlined in the SDS.[\[1\]](#)
- Storage:
 - Store **Ac-DEVD-CHO** according to the manufacturer's instructions, typically at -20°C.[\[5\]](#)
 - Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)

Disposal Plan

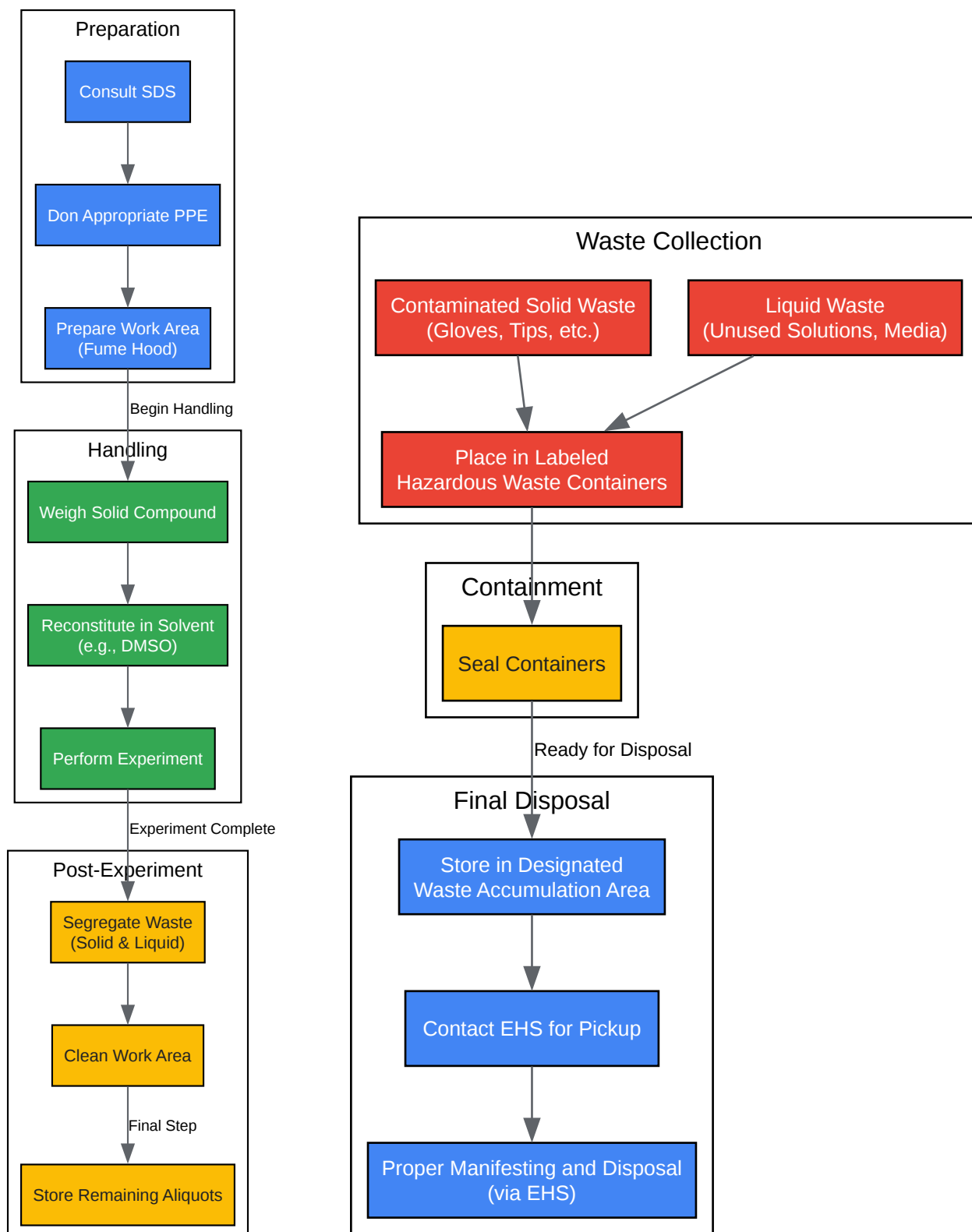
All waste materials containing **Ac-DEVD-CHO** must be treated as hazardous chemical waste.

- Waste Segregation:
 - Collect all liquid waste containing **Ac-DEVD-CHO** (e.g., unused solutions, cell culture media) in a designated, labeled, and sealed hazardous waste container.
 - Solid waste (e.g., contaminated pipette tips, gloves, vials) should be collected in a separate, clearly labeled hazardous waste container.

- Chemical Inactivation (for Aldehydes):
 - For larger quantities of surplus aldehyde solutions, a chemical inactivation step can be considered to reduce toxicity before disposal. A common method is oxidation to a less toxic carboxylic acid using potassium permanganate. This procedure should only be performed by trained personnel in a controlled laboratory setting.[\[6\]](#)
- Final Disposal:
 - Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.
 - Do not pour **Ac-DEVD-CHO** solutions down the drain.[\[1\]](#)

Visualized Workflows

The following diagrams illustrate the key processes for safely handling **Ac-DEVD-CHO**.



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